

# Dazostinag (TAK-676): Application Notes and Protocols for Cell Culture Studies

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## Compound of Interest

Compound Name: Dazostinag

Cat. No.: B15140079

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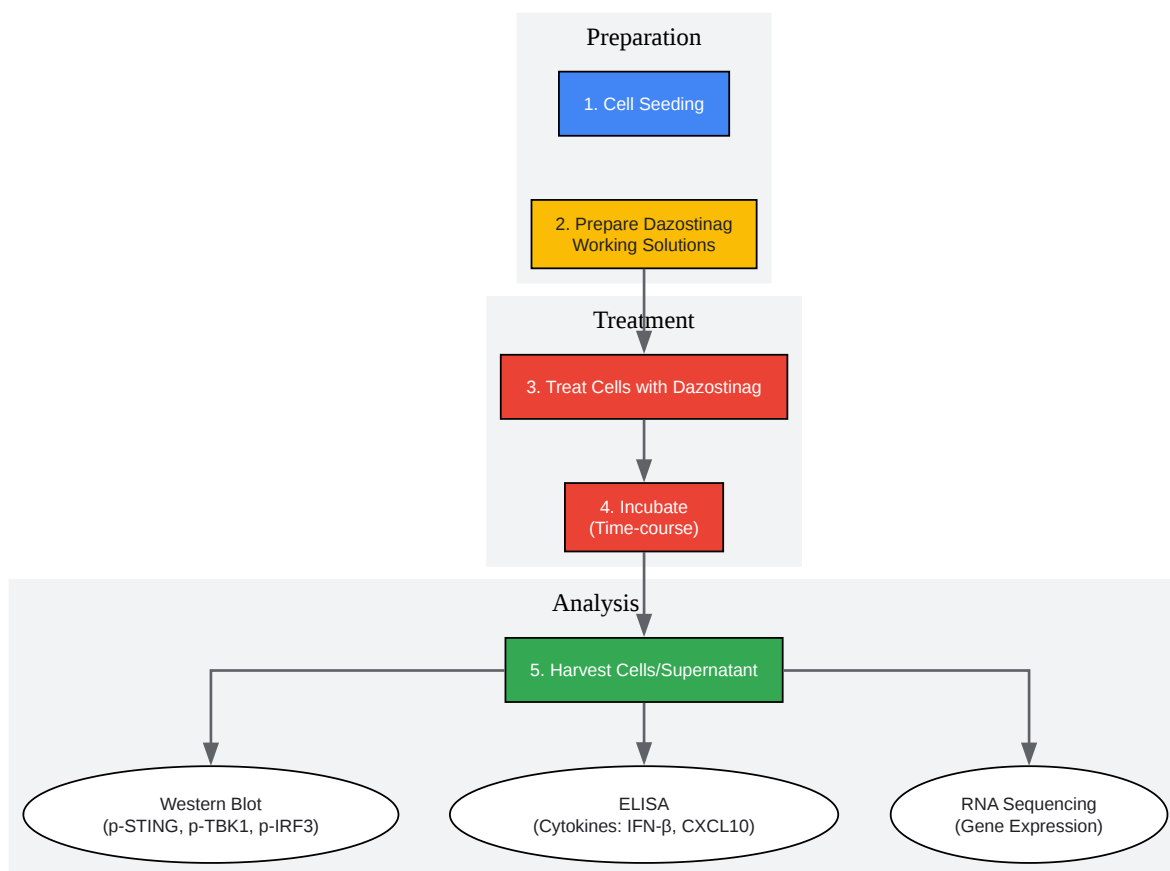
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Dazostinag** (also known as TAK-676) is a potent and selective synthetic agonist of the Stimulator of Interferon Genes (STING) protein.<sup>[1][2][3]</sup> As a key mediator of innate immunity, STING activation by **Dazostinag** triggers a signaling cascade that culminates in the production of type I interferons (IFNs) and other pro-inflammatory cytokines.<sup>[1][2][4]</sup> This response can lead to the activation of dendritic cells, natural killer (NK) cells, and T cells, ultimately promoting an anti-tumor immune response.<sup>[4][5][6]</sup> These application notes provide detailed protocols for utilizing **Dazostinag** in cell culture studies to investigate its biological effects.

## Mechanism of Action: The STING Signaling Pathway

**Dazostinag** activates the STING pathway, initiating a downstream signaling cascade. Upon binding of **Dazostinag**, STING translocates from the endoplasmic reticulum to the Golgi apparatus. This leads to the recruitment and activation of TANK-binding kinase 1 (TBK1), which in turn phosphorylates Interferon Regulatory Factor 3 (IRF3). Phosphorylated IRF3 dimerizes and translocates to the nucleus, where it induces the transcription of genes encoding type I interferons and other inflammatory cytokines.



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